

Physical and chemical properties of 4,7-Dimethoxy-5-methyl-1,3-benzodioxole

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Compound of Interest

Compound Name: 4,7-Dimethoxy-5-methyl-1,3-benzodioxole

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An In-depth Technical Guide to 4,7-Dimethoxy-5-methyl-1,3-benzodioxole

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,7-Dimethoxy-5-methyl-1,3-benzodioxole is a substituted benzodioxole derivative that has garnered interest in the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, synthesis, and its role in modulating immune responses. The information presented here is intended to support further research and development efforts involving this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4,7-Dimethoxy-5-methyl-1,3-benzodioxole** is provided in the table below. It is important to note that experimentally determined values for properties such as melting and boiling points are not readily available in the current literature.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1][2]
Molecular Weight	196.20 g/mol	[1][2]
CAS Number	165816-66-0	[1]
Appearance	Colorless liquid (as per synthesis product)	

Note: Further experimental determination of physical properties is recommended for precise characterization.

Solubility

While specific quantitative solubility data is not available, general solubility characteristics can be inferred from its structure and related compounds. As a largely non-polar molecule, it is expected to have low solubility in water and higher solubility in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and dichloromethane.

Spectroscopic Data

The structural elucidation of **4,7-Dimethoxy-5-methyl-1,3-benzodioxole** is supported by the following spectroscopic data.

¹³C Nuclear Magnetic Resonance (¹³C NMR)

The ¹³C NMR spectrum provides characteristic signals for the carbon atoms in the molecule.

Chemical Shift (δ) ppm	Assignment
15.78	-CH ₃
56.80	-OCH ₃
59.78	-OCH ₃
101.32	O-CH ₂ -O
108.82	Aromatic CH
123.54	Aromatic C
134.61	Aromatic C
136.47	Aromatic C
138.55	Aromatic C
138.76	Aromatic C

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of the compound.

m/z	Interpretation
197	[M+H] ⁺ (Protonated Molecule)

Note: ¹H NMR and comprehensive IR spectral data for **4,7-Dimethoxy-5-methyl-1,3-benzodioxole** are not readily available in the cited literature. Researchers should perform these analyses for complete characterization.

Experimental Protocols

Synthesis of 4,7-Dimethoxy-5-methyl-1,3-benzodioxole

A reported synthesis method for **4,7-Dimethoxy-5-methyl-1,3-benzodioxole** involves a two-step process starting from 2,3,4,5-tetramethoxytoluene.

Step 1: Demethylation

- 2,3,4,5-tetramethoxytoluene is treated with a Lewis acid, such as boron trichloride (BCl_3), in an appropriate solvent like dichloromethane. This step selectively removes two of the methyl groups to form a dihydroxy intermediate.

Step 2: Methylenation

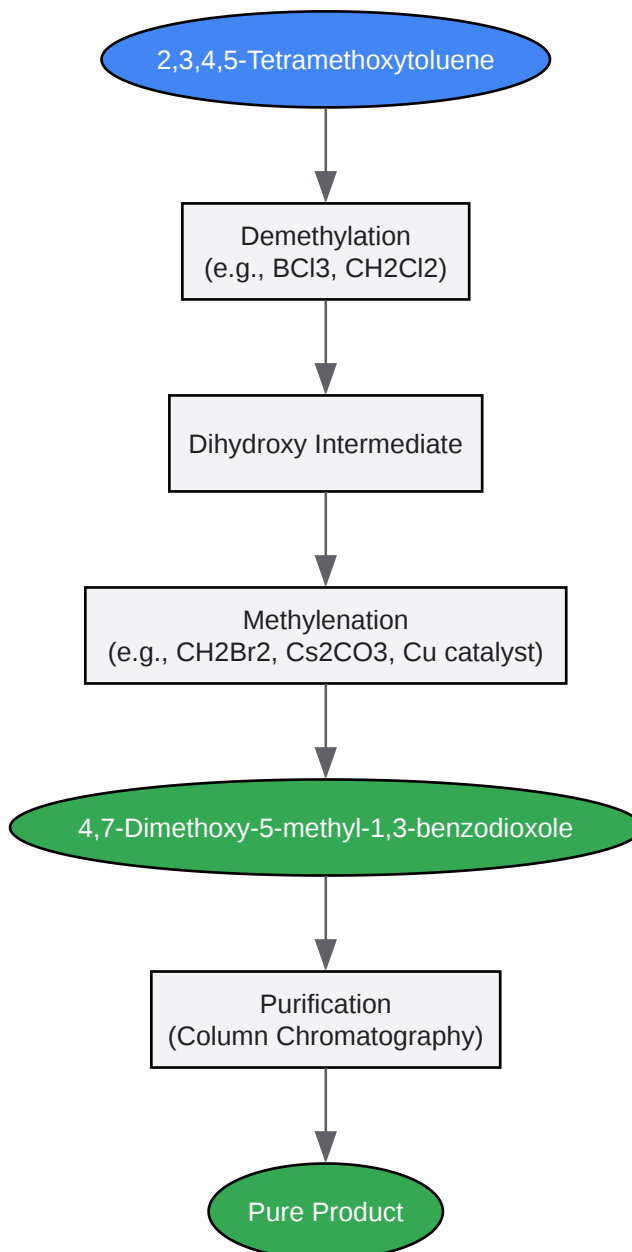
- The resulting dihydroxy intermediate is then reacted with a dihalomethane, such as dibromomethane (CH_2Br_2), in the presence of a base (e.g., cesium carbonate) and a copper catalyst to form the methylenedioxy bridge.

Purification:

- The crude product can be purified by column chromatography on silica gel using a solvent system such as ethyl acetate/hexane.

Below is a DOT script representation of the synthesis workflow.

Synthesis of 4,7-Dimethoxy-5-methyl-1,3-benzodioxole

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Caption: Synthesis Workflow

Biological Activity: Modulation of Th2 Allergic Responses

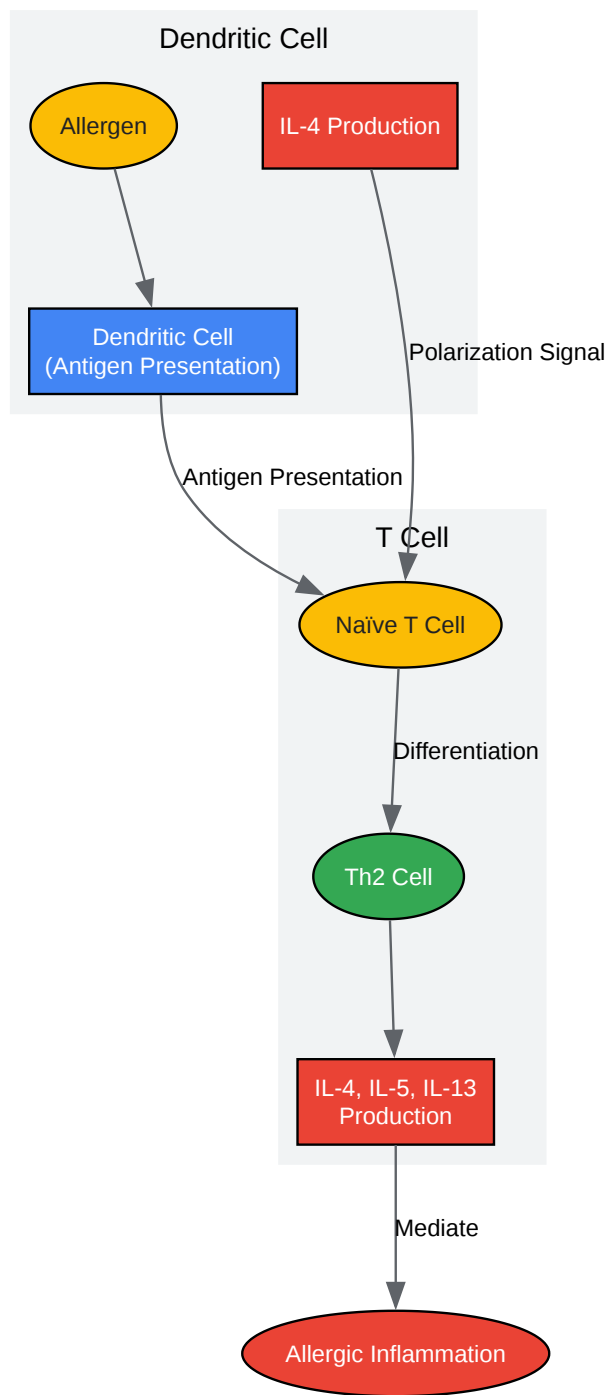
4,7-Dimethoxy-5-methyl-1,3-benzodioxole has been identified as a modulator of T helper 2 (Th2) cell-mediated allergic responses. It has been shown to attenuate the maturation and cytokine production of dendritic cells (DCs), which are key antigen-presenting cells that initiate Th2 polarization.

Signaling Pathway

The differentiation of naïve T cells into Th2 cells is a complex process orchestrated by dendritic cells. Upon encountering an allergen, dendritic cells become activated and present the processed antigen to naïve T cells. In the presence of specific signals, such as the cytokine Interleukin-4 (IL-4), these T cells differentiate into Th2 cells. Th2 cells then produce a characteristic set of cytokines, including IL-4, IL-5, and IL-13, which mediate the allergic inflammatory response.

The following diagram illustrates a simplified overview of the Th2 signaling pathway initiated by dendritic cells.

Simplified Th2 Signaling Pathway in Dendritic Cells

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Caption: Th2 Signaling Pathway

Conclusion

4,7-Dimethoxy-5-methyl-1,3-benzodioxole presents as a compound of interest for further investigation, particularly in the context of immunomodulation and drug development for allergic diseases. This guide provides a foundational understanding of its properties and synthesis. However, to advance its potential applications, further experimental work is necessary to fully characterize its physical properties, spectroscopic profile, and to elucidate the precise molecular mechanisms underlying its biological activity. The development of standardized analytical methods will also be crucial for quality control and further research.

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References

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